

High-Performance Liquid Chromatography (HPLC) Method for the Analysis of (-)-Decursinol

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Compound of Interest

Compound Name: *Decursinol, (-)-*

CAS No.: *21860-31-1*

Cat. No.: *B1670154*

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Application Note and Protocol

This document provides a detailed application note and a comprehensive protocol for the quantitative analysis of (-)-Decursinol in biological matrices using High-Performance Liquid Chromatography (HPLC). This methodology is intended for researchers, scientists, and professionals involved in drug development and pharmacokinetic studies.

Introduction

(-)-Decursinol is a pyranocoumarin compound and a major active metabolite of decursin and decursinol angelate, which are extracted from the roots of the traditional medicinal herb *Angelica gigas* Nakai.[1][2] These compounds have garnered significant interest due to their potential pharmacological activities, including anti-inflammatory and anti-tumor effects.[2][3] Accurate and reliable quantitative analysis of (-)-Decursinol is crucial for understanding its pharmacokinetics, metabolism, and overall therapeutic potential. The HPLC method detailed herein offers a robust and sensitive approach for the determination of (-)-Decursinol in biological samples.

Principle

This method utilizes reversed-phase HPLC with UV detection to separate and quantify (-)-Decursinol. The protocol involves an efficient liquid-liquid extraction step to isolate the analyte from the biological matrix. Chromatographic separation is achieved on a C18 column with a gradient elution program using a mobile phase composed of acetonitrile and water.

Experimental Protocols

Sample Preparation (Liquid-Liquid Extraction)

This protocol is suitable for the extraction of (-)-Decursinol from plasma and tissue homogenates.^[1]

Materials:

- Biological sample (e.g., 100 μ L of plasma or tumor homogenate)
- Ethyl acetate
- Methanol (HPLC grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- To 100 μ L of the biological sample in a microcentrifuge tube, add 500 μ L of ethyl acetate.
- Vortex the mixture vigorously for 5 minutes to ensure thorough extraction.
- Centrifuge the sample at 13,000 rpm for 5 minutes to separate the organic and aqueous layers.

- Carefully transfer the upper organic layer (ethyl acetate) to a clean tube.
- Evaporate the ethyl acetate to dryness under a gentle stream of nitrogen gas.
- Reconstitute the dried residue in 100 μ L of methanol.
- Vortex briefly to dissolve the residue.
- The sample is now ready for HPLC analysis. Inject a 20 μ L aliquot into the HPLC system.

HPLC Instrumentation and Conditions

Instrumentation:

- An HPLC system equipped with a gradient pump, autosampler, column oven, and a UV-Vis detector (e.g., Agilent 1200 series or equivalent).[2]

Chromatographic Conditions:

Parameter	Value
Column	Reversed-phase C18 (e.g., Polarity dC18, 4.6 x 250 mm, 5 μ m)[2][4]
Mobile Phase A	Water
Mobile Phase B	Acetonitrile[5]
Gradient Elution	0-2 min: 25% B; 2-3 min: 25-50% B; 3-8 min: 50% B; 8-9 min: 50-25% B; 9-10 min: 25% B[5]
Flow Rate	1.0 mL/min[4]
Injection Volume	20 μ L
Column Temperature	30°C[4]
Detection Wavelength	330 nm[5]

Standard Preparation

Materials:

- (-)-Decursinol reference standard
- Methanol (HPLC grade)

Procedure:

- Prepare a stock solution of (-)-Decursinol (e.g., 1 mg/mL) by accurately weighing the reference standard and dissolving it in methanol.
- Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve a range of concentrations (e.g., 0.1, 0.5, 1, 5, 10, 50 µg/mL).
- These working standards will be used to construct a calibration curve.

Data Presentation

The performance of the HPLC method for the analysis of (-)-Decursinol and related compounds has been validated in several studies. The following tables summarize key quantitative data.

Table 1: Method Validation Parameters for (-)-Decursinol Analysis in Biological Matrices

Parameter	Result	Reference
Lower Limit of Quantitation (LLOQ)	~0.2 µg/mL (in mouse plasma)	[1]
Extraction Efficiency	82-95% (in mouse plasma and tumor homogenate)	[1]
Linearity (r^2)	> 0.995	[6]
Intra-day Precision (%RSD)	< 9.09%	[5]
Inter-day Precision (%RSD)	< 6.17%	[5]
Intra-day Accuracy	90.60% - 108.24%	[5]
Inter-day Accuracy	96.13% - 107.04%	[5]

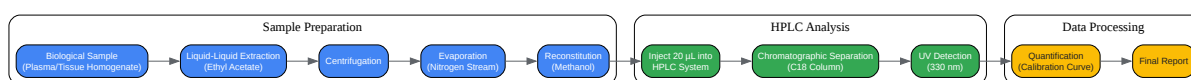
Table 2: UHPLC-MS/MS Method Parameters for High-Sensitivity Analysis

For higher sensitivity and selectivity, a UHPLC-MS/MS method can be employed.

Parameter	Value	Reference
Column	Kinetex® C18 and Capcell core C18 (dual columns)	[5][6]
Mobile Phase	Water and Acetonitrile with gradient elution	[5]
Flow Rate	0.3 mL/min	[5]
Injection Volume	5 µL	[5]
Ionization Mode	Positive Electrospray Ionization (ESI+)	[5]
MRM Transition (m/z)	246.8 → 212.9	[5][6]
LLOQ	0.05 ng/mL (in human plasma)	[5]

Visualizations

Experimental Workflow for HPLC Analysis of (-)-Decursinol

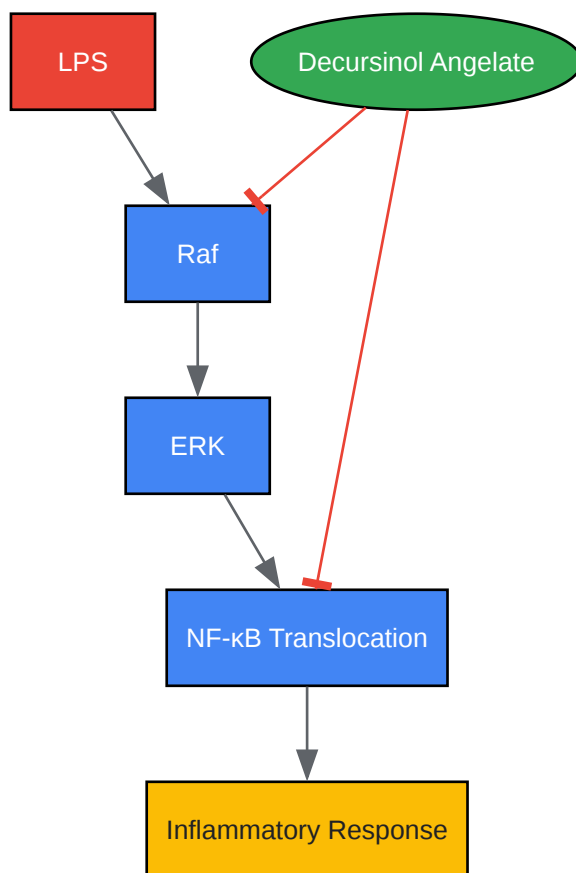


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Caption: Workflow for the HPLC analysis of (-)-Decursinol.

Signaling Pathway Inhibition by Decursinol Angelate

While this document focuses on (-)-Decursinol, its precursor, decursinol angelate, has been shown to inhibit inflammatory pathways.



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Caption: Inhibition of the LPS-induced inflammatory pathway by decursinol angelate.[2]

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